

Personal protective equipment for handling Spiro[2.5]octane-5-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Spiro[2.5]octane-5-carboxylic acid

Cat. No.: B1404560

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Essential Safety and Handling Guide for Spiro[2.5]octane-5-carboxylic acid

This guide provides essential safety, handling, and disposal information for **Spiro[2.5]octane-5-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development. As a specific Safety Data Sheet (SDS) for **Spiro[2.5]octane-5-carboxylic acid** is not readily available, this document leverages data from the closely related isomer, Spiro[2.5]octane-6-carboxylic acid, to ensure a comprehensive safety protocol. Due to the structural similarity, the hazard profile is anticipated to be comparable.

Hazard Identification and Personal Protective Equipment (PPE)

Spiro[2.5]octane-6-carboxylic acid is classified with the following hazards, which should be assumed for **Spiro[2.5]octane-5-carboxylic acid** until specific data becomes available:

- Harmful if swallowed (H302)
- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]

The GHS pictogram associated with these hazards is a warning symbol (GHS07).^[1]

Hazard	GHS Classification	Recommended Personal Protective Equipment (PPE)
Skin Irritation	Skin Irrit. 2	Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves before use and dispose of contaminated gloves properly.
Lab Coat: Standard laboratory coat. Ensure it is clean and fully buttoned.		
Eye Irritation	Eye Irrit. 2A	Eye Protection: Safety glasses with side shields or chemical safety goggles.
Respiratory Irritation	STOT SE 3	Respiratory Protection: Use in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors. If ventilation is inadequate, a NIOSH-approved respirator may be necessary.
Ingestion	Acute Tox. 4	General Hygiene: Do not eat, drink, or smoke when handling this product. Wash hands thoroughly after handling.

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls:

- Always handle **Spiro[2.5]octane-5-carboxylic acid** in a well-ventilated laboratory.
- For procedures that may generate dust or aerosols, use a certified chemical fume hood.

- Ensure an eyewash station and safety shower are readily accessible.

2. Personal Protective Equipment (PPE) Donning:

- Before handling, don a lab coat, chemical-resistant gloves, and safety glasses with side shields or goggles.

3. Chemical Handling:

- Avoid direct contact with the skin and eyes.
- Prevent the inhalation of any dust or vapors.[\[1\]](#)
- Keep the container tightly closed when not in use.

4. First Aid Measures:

- If Swallowed: Rinse mouth. Immediately call a POISON CENTER or doctor/physician.
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water/shower.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)

Disposal Plan

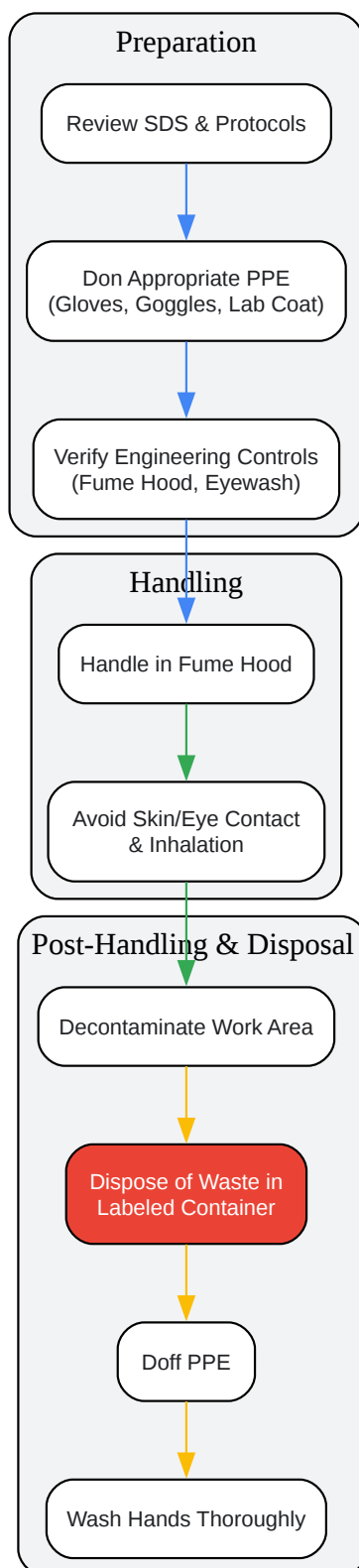
1. Waste Collection:

- Collect waste material in a clearly labeled, sealed container compatible with chemical waste.
- Do not dispose of the chemical down the drain.

2. Waste Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations. This should be done through an approved waste disposal plant.
- Contaminated packaging should be treated as the chemical itself.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Spiro[2.5]octane-5-carboxylic acid**.

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References

- 1. Spiro[2.5]octane-6-carboxylic acid | 1086399-13-4 [sigmaaldrich.com]
- 2. Spiro[2.5]octane-6-carboxylic acid | C₉H₁₄O₂ | CID 53485539 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Spiro[2.5]octane-5-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1404560#personal-protective-equipment-for-handling-spiro-2-5-octane-5-carboxylic-acid]

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